

Thermal Stability and Decomposition of Nickel Chromate (NiCrO₄): A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nickel chromate

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Abstract

This technical guide provides a comprehensive overview of the thermal stability and decomposition pathway of **nickel chromate** (NiCrO₄). **Nickel chromate**, a compound of interest in various industrial applications, exhibits distinct thermal behavior that is critical to understand for its safe handling and processing. This document details its decomposition products under inert atmospheres, summarizes available thermal analysis data, and provides standardized experimental protocols for its characterization using thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC). The guide is intended to be a valuable resource for researchers and professionals working with this and similar inorganic compounds.

Introduction

Nickel chromate (NiCrO₄) is an inorganic compound that finds application in catalysis, pigments, and as a precursor in the synthesis of other nickel- and chromium-containing materials. A thorough understanding of its thermal properties is paramount for ensuring process safety, optimizing reaction conditions, and controlling the properties of the final products. This guide aims to consolidate the current knowledge on the thermal decomposition of NiCrO₄, with a focus on its stability and the mechanism of its breakdown at elevated temperatures.

Thermal Decomposition of Nickel Chromate

Under an inert atmosphere and at reduced oxygen pressure, **nickel chromate** undergoes a single-step decomposition. When heated to approximately 600 °C, NiCrO₄ decomposes to yield nickel chromite (NiCr₂O₄), nickel oxide (NiO), and oxygen gas (O₂)^[1]. The overall decomposition reaction can be represented as:



This decomposition pathway is a key consideration in high-temperature applications involving **nickel chromate**, as the resulting mixture of oxides will have different physical and chemical properties than the parent compound.

Quantitative Thermal Analysis Data

While the general decomposition pathway is established, detailed quantitative data from thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) for **nickel chromate** is not extensively available in publicly accessible literature. The following table summarizes the expected thermal events based on the known decomposition reaction. Researchers are encouraged to perform specific thermal analysis on their NiCrO₄ samples to obtain precise quantitative data.

Thermal Event	Onset Temperature (°C)	Peak Temperature (°C)	Mass Loss (%)	Enthalpy Change (ΔH)
Decomposition	~600 ^[1]	Data not available	Theoretical: ~9.16%	Data not available

Note: The theoretical mass loss is calculated based on the stoichiometry of the decomposition reaction (loss of one oxygen atom per two formula units of NiCrO₄).

Experimental Protocols for Thermal Analysis

To characterize the thermal stability and decomposition of **nickel chromate**, standardized thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) experiments are recommended.

Thermogravimetric Analysis (TGA)

Objective: To determine the temperature at which NiCrO_4 decomposes and to quantify the associated mass loss.

Methodology:

- Instrument Calibration: Calibrate the TGA instrument for mass and temperature according to the manufacturer's specifications.
- Sample Preparation: Place a small, accurately weighed sample of NiCrO_4 (typically 5-10 mg) into a clean, inert crucible (e.g., alumina or platinum).
- Experimental Conditions:
 - Atmosphere: High-purity nitrogen or argon at a constant flow rate (e.g., 20-50 mL/min).
 - Temperature Program: Heat the sample from ambient temperature to a final temperature of at least 800 °C at a controlled heating rate (e.g., 10 °C/min).
- Data Analysis: Record the sample mass as a function of temperature. The resulting TGA curve will show a step-like decrease in mass corresponding to the decomposition. Determine the onset temperature of decomposition and the percentage of mass loss from the curve.

Differential Scanning Calorimetry (DSC)

Objective: To measure the heat flow associated with the decomposition of NiCrO_4 and to determine if the process is endothermic or exothermic.

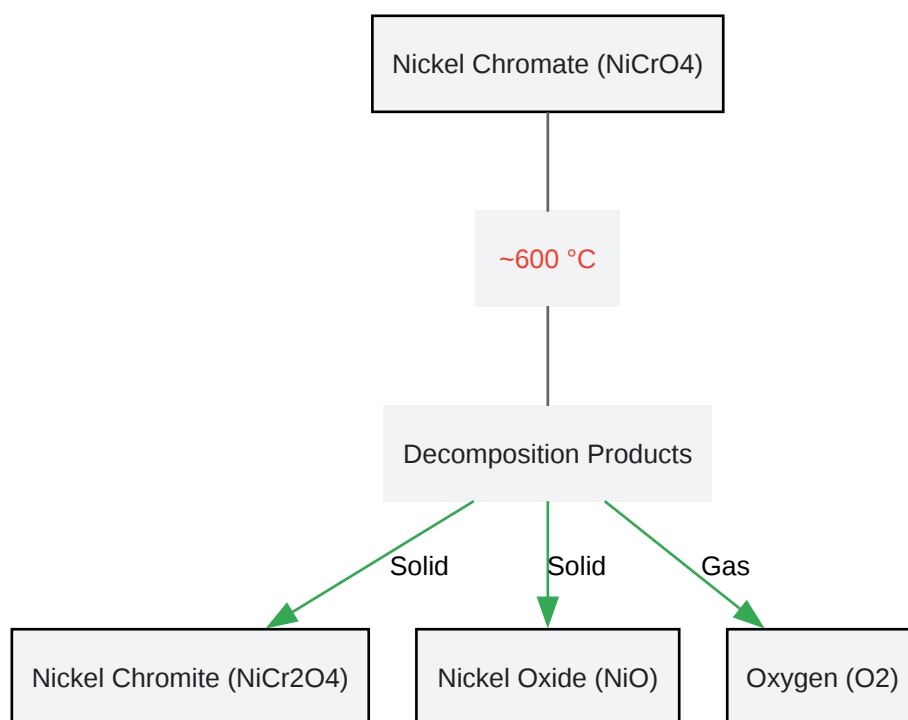
Methodology:

- Instrument Calibration: Calibrate the DSC instrument for temperature and enthalpy using appropriate standards (e.g., indium).
- Sample Preparation: Place a small, accurately weighed sample of NiCrO_4 (typically 2-5 mg) into a clean DSC pan. Seal the pan, ensuring it is not hermetically sealed if a gaseous product is expected.

- Reference: Use an empty, sealed DSC pan as a reference.
- Experimental Conditions:
 - Atmosphere: High-purity nitrogen or argon at a constant flow rate.
 - Temperature Program: Heat the sample and reference from ambient temperature to a final temperature of at least 700 °C at a controlled heating rate (e.g., 10 °C/min).
- Data Analysis: Record the differential heat flow between the sample and the reference as a function of temperature. The resulting DSC curve will show a peak corresponding to the decomposition. Integrate the peak to determine the enthalpy change (ΔH) of the reaction.

Visualizations

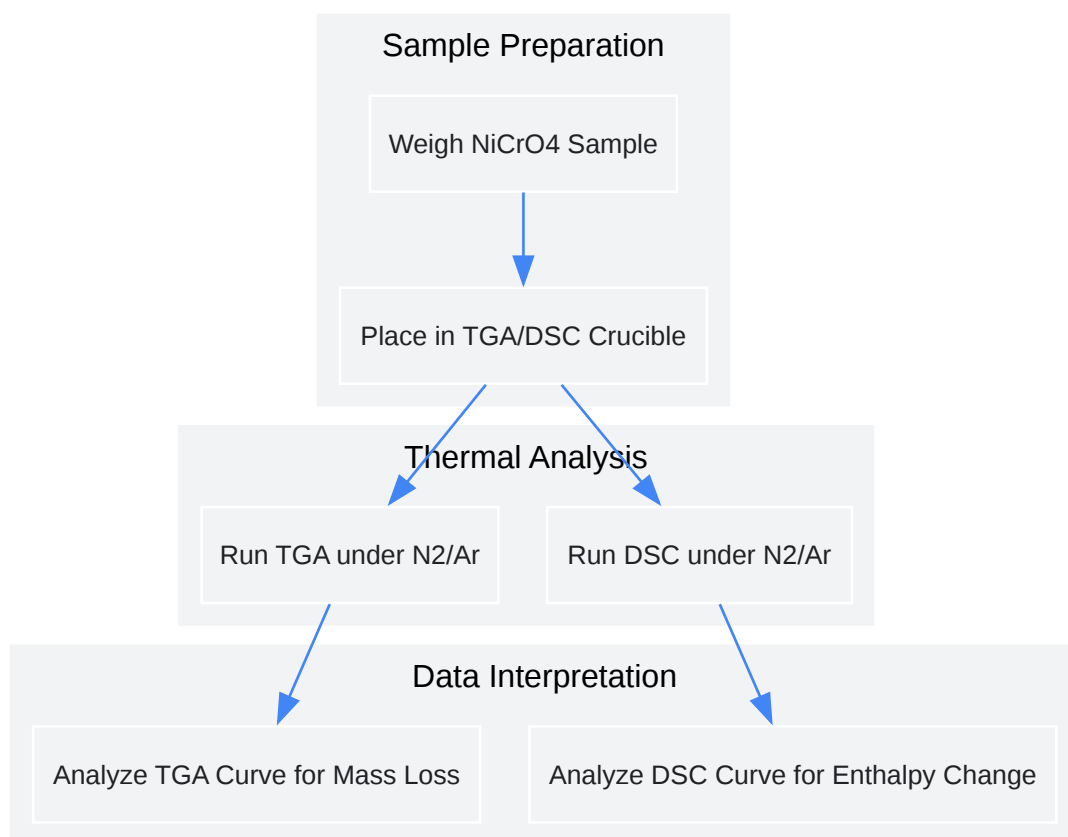
Decomposition Pathway of NiCrO₄



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Caption: Decomposition pathway of **Nickel Chromate** (NiCrO₄) upon heating.

Experimental Workflow for Thermal Analysis



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Caption: General experimental workflow for the thermal analysis of NiCrO4.

Conclusion

This technical guide has outlined the fundamental aspects of the thermal stability and decomposition of **nickel chromate**. The primary decomposition event occurs at approximately 600 °C in an inert atmosphere, leading to the formation of nickel chromite, nickel oxide, and oxygen. While precise quantitative TGA and DSC data are not readily available in the literature, this guide provides standardized protocols for researchers to perform these analyses and obtain specific data for their samples. The provided visualizations offer a clear representation of the decomposition pathway and the experimental workflow. This information is critical for the safe and effective use of **nickel chromate** in high-temperature applications.

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References

- 1. Nickel(II) chromate - Wikipedia [en.wikipedia.org]
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Phone: (601) 213-4426

Email: info@benchchem.com